

Application Notes: Asymmetric Synthesis of (R)-3-Aminopiperidine Using Transaminase

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Compound of Interest

Compound Name: (R)-3-Aminopiperidine

CAS No.: 127294-73-9

Cat. No.: B145903

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Abstract

(R)-3-aminopiperidine is a critical chiral building block in the synthesis of numerous pharmaceutical compounds, including dipeptidyl peptidase IV (DPP-IV) inhibitors like alogliptin and linagliptin.[1] Traditional chemical synthesis routes often involve costly reagents, harsh conditions, or complex resolution steps.[2][3] Biocatalysis using ω -transaminases (ω -TAs) offers a green and highly selective alternative for producing enantiomerically pure amines.[1][4] This document details the asymmetric synthesis of N-protected **(R)-3-aminopiperidine** from a prochiral ketone precursor using commercially available transaminases. The protocol focuses on the screening of enzymes to identify a suitable candidate and provides a general method for the enzymatic reaction and product analysis.

The synthesis proceeds via the asymmetric amination of N-Boc-3-piperidone, using isopropylamine as the amine donor.[1] This method avoids the 50% theoretical yield limit of kinetic resolutions and allows for a theoretical yield of up to 100%.[1]

Introduction

Chiral amines are invaluable intermediates in the pharmaceutical and fine chemical industries. [4] ω -Transaminases (TAs), a class of pyridoxal-5'-phosphate (PLP) dependent enzymes, catalyze the transfer of an amino group from an amine donor to a ketone acceptor.[1][5] This capability has been harnessed for the synthesis of enantiopure amines through two main strategies: the kinetic resolution of racemic amines and the asymmetric synthesis from prochiral ketones.[5] The latter is often preferred due to its potential for higher yields.[1]

(R)-3-amino-1-Boc-piperidine, a protected precursor, is particularly useful for synthesizing DPP-IV inhibitors.[1] This application note provides a protocol based on the use of a commercially available transaminase screening kit to identify an (R)-selective enzyme for the conversion of N-Boc-3-piperidone to (R)-3-amino-1-Boc-piperidine with high enantiomeric excess (e.e.).

Reaction Principle

The core of the process is an asymmetric transamination reaction. An (R)-selective ω -transaminase selectively transfers the amino group from a donor, typically isopropylamine, to the carbonyl group of N-Boc-3-piperidone. This creates a new chiral center with a high degree of stereoselectivity, yielding the (R)-enantiomer of the product. Isopropylamine is converted to acetone, which can be removed to help drive the reaction equilibrium towards product formation.[6] The essential cofactor, pyridoxal-5'-phosphate (PLP), facilitates the amino group transfer.

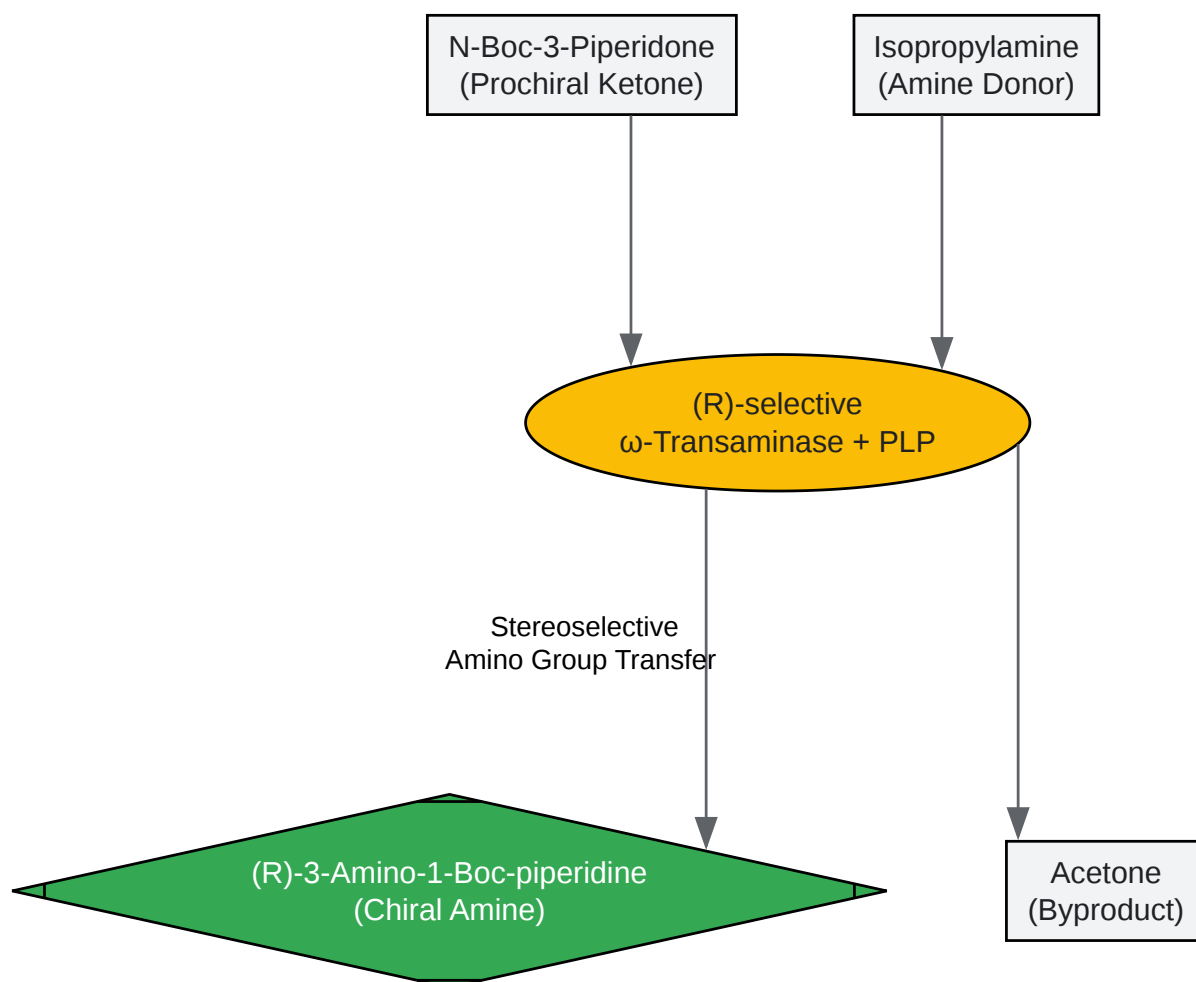


Figure 1: Asymmetric Amination Pathway

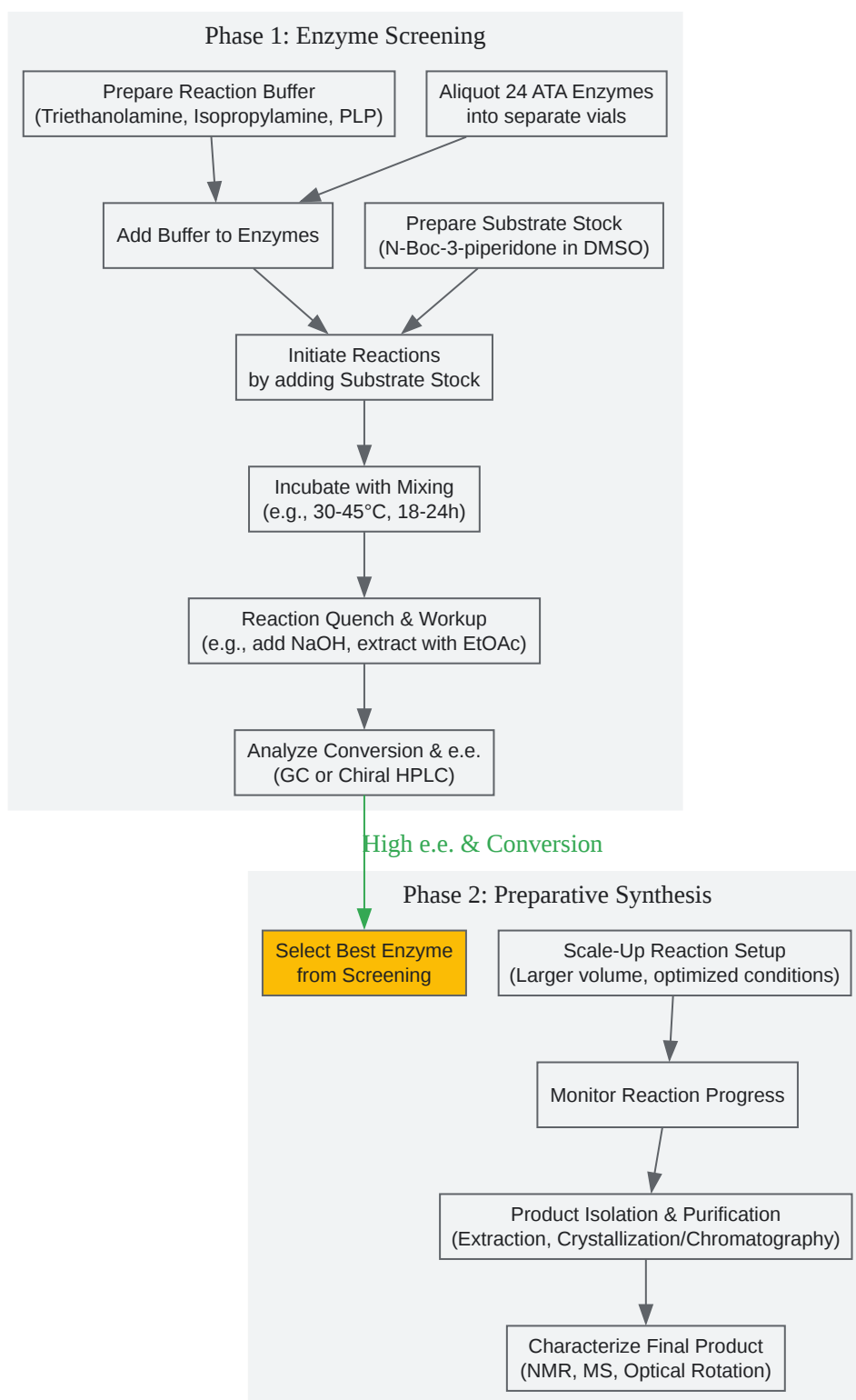


Figure 2: Experimental Workflow

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